

Introduction: The Strategic Importance of a Dibrominated Intermediate

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Compound of Interest

Compound Name: *Methyl 2-amino-3,5-dibromobenzoate*

CAS No.: 606-00-8

Cat. No.: B1581524

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Methyl 2-amino-3,5-dibromobenzoate (CAS No. 606-00-8) is a substituted anthranilate ester. Its significance in synthetic chemistry stems from the strategic placement of its functional groups. The ester and amino groups provide handles for a variety of chemical transformations, while the two bromine atoms on the aromatic ring are excellent leaving groups for cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) and other nucleophilic substitutions. This trifecta of reactivity makes it a versatile building block for constructing complex molecular architectures, particularly in the synthesis of pharmaceutical compounds and novel materials. This guide will delve into the core technical aspects of this valuable reagent.

Section 1: Core Chemical and Physical Properties

Accurate characterization of a reagent is fundamental to its successful application in any synthetic workflow. The identity and purity of **Methyl 2-amino-3,5-dibromobenzoate** are defined by its unique physicochemical properties.

Chemical Identity

- IUPAC Name: **methyl 2-amino-3,5-dibromobenzoate**^[1]

- Synonyms: Methyl 3,5-dibromoanthranilate, 2-Amino-3,5-dibromobenzoic Acid Methyl Ester, 3,5-Dibromoanthranilic Acid Methyl Ester[2][3]
- CAS Number: 606-00-8[4]
- Molecular Formula: C₈H₇Br₂NO₂[4]
- Molecular Weight: 308.95 g/mol [1][4]
- Chemical Structure:
 - SMILES: COC(=O)C1=C(C(=CC(=C1)Br)Br)N[1]
 - InChI Key: NGXVMFCGYHHEGC-UHFFFAOYSA-N[1][2]

Physicochemical Data

The quantitative properties of the compound are summarized in the table below. These values are critical for determining appropriate reaction conditions, purification methods, and storage protocols.

Property	Value	Source(s)
Appearance	White to off-white solid crystals	[2][5][6]
Melting Point	89-91 °C	[5][6]
Boiling Point	317.9 ± 37.0 °C (Predicted)	[6]
Density	1.907 ± 0.06 g/cm ³ (Predicted)	[6]
Purity	Typically ≥98%	[2][4]

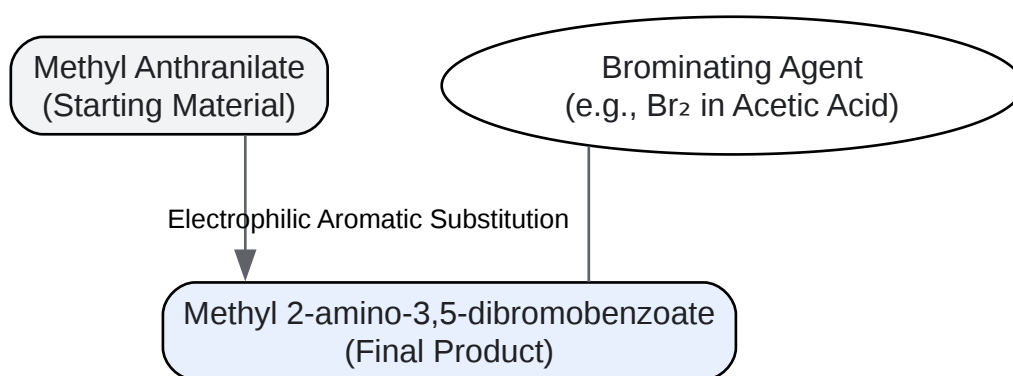
Section 2: Synthesis Methodology

The most common and industrially relevant method for preparing **Methyl 2-amino-3,5-dibromobenzoate** is the direct electrophilic bromination of Methyl anthranilate. The amino group is a strong activating group, directing the incoming electrophiles (bromine) to the ortho and para positions. Since the para position is already substituted with the ester group's

attachment point, bromination occurs at the two available ortho/para positions relative to the amine, which are positions 3 and 5.

Synthesis Workflow Diagram

The following diagram illustrates the straightforward, one-step synthesis from a common starting material.



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Sources

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